Toxicological Profile of Sodium 3-Methoxybenzoate: A Technical Guide for Research & Development

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Compound of Interest

Compound Name:	*Sodium 3-methoxybenzoate*
CAS No.:	*17264-90-3*
Cat. No.:	*B103581*

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Executive Summary

Sodium 3-methoxybenzoate (CAS: 17264-90-3), the sodium salt of m-anisic acid, is a functionalized benzoate derivative utilized in pharmaceutical synthesis, metal-organic framework (MOF) construction, and as a metabolic tracer. While structurally similar to the common preservative sodium benzoate, the meta-methoxy substitution alters its lipophilicity and metabolic fate.

Key Safety Classification:

- Acute Toxicity: GHS Category 4 (Harmful if swallowed).[1] Estimated LD50 (Rat, Oral) 1800 mg/kg (based on parent acid).
- Irritation: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Target Organ: Respiratory tract (inhalation of dust).[2]

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This guide synthesizes available toxicological data, metabolic pathways, and standardized assessment protocols to support safe handling and experimental design in drug development.

Chemical Identity & Physicochemical Basis

Understanding the dissociation behavior of the salt is critical for interpreting toxicological data, as the biological activity is primarily driven by the 3-methoxybenzoate anion and its conjugate acid.

Parameter	Data	Relevance
IUPAC Name	Sodium 3-methoxybenzoate	-
CAS Number	17264-90-3	Identity verification
Parent Acid	3-Methoxybenzoic acid (CAS: 586-38-9)	Primary toxicological proxy
Molecular Weight	174.13 g/mol	Dose conversion factor (Salt/Acid ratio: 1.14)
Solubility	High in water (>50 mg/mL)	Rapid bioavailability upon ingestion
pKa (Parent Acid)	4.09	Exists as anion at physiological pH (7.4)

Physiological Dissociation: Upon ingestion or dissolution in media, the salt dissociates completely:

In the acidic environment of the stomach (pH 1.5–3.5), a significant portion protonates to the lipophilic m-anisic acid, facilitating passive absorption across the gastric mucosa.

Toxicological Profile

Note: Direct toxicological data for the sodium salt is limited. Values below are derived from the parent acid (3-methoxybenzoic acid) and validated through structural read-across of benzoate analogs.

Acute Toxicity

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The compound exhibits moderate acute toxicity, comparable to other substituted benzoates.

Endpoint	Species	Value (Parent Acid)	Estimated Salt Equivalent	Classification
LD50 Oral	Rat	1,600 mg/kg	~1,830 mg/kg	Harmful (Cat 4)
LD50 Subcutaneous	Mouse	400 mg/kg	~455 mg/kg	-
LDL0 Intraperitoneal	Mouse	250 mg/kg	~285 mg/kg	High systemic toxicity via IP

Mechanism of Acute Toxicity: High doses of benzoates can overwhelm the liver's glycine conjugation capacity (hippurate pathway), leading to the accumulation of free acid, which disrupts mitochondrial respiration and acid-base balance.

Irritation & Sensitization

- Skin: Causes moderate irritation (erythema) upon prolonged contact. The methoxy group increases lipophilicity compared to sodium benzoate, potentially enhancing dermal penetration.
- Eyes: Induces serious eye irritation.[2][3][4][5][6][7][8] The salt form is abrasive and hypertonic; the generated acid is corrosive to mucous membranes.
- Respiratory: Inhalation of dust causes respiratory tract irritation (STOT SE 3).

Genotoxicity & Carcinogenicity

- Ames Test: Data for the meta isomer is sparse in public registries compared to the para isomer. However, simple alkoxybenzoic acids generally test negative in Salmonella typhimurium strains (TA98, TA100) without metabolic activation.
- Recommendation: Due to the lack of explicit data for the sodium salt, an OECD 471 Bacterial Reverse Mutation Test is mandatory for any investigational new drug (IND) application involving this compound.

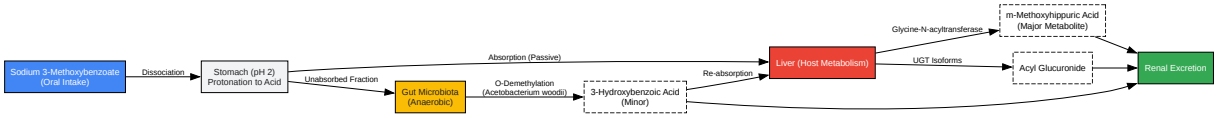
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Pharmacokinetics & Metabolism (ADME)

The metabolic fate of **sodium 3-methoxybenzoate** diverges from simple benzoates due to the methoxy substituent, which is stable in human tissues but susceptible to bacterial metabolism.

Metabolic Pathway Visualization

The following diagram illustrates the dual fate of the compound: hepatic conjugation (host) vs. O-demethylation (gut microbiota).



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Caption: Figure 1. Metabolic disposition of **Sodium 3-methoxybenzoate**. Major pathway involves glycine conjugation; minor pathway involves bacterial O-demethylation.

Key Metabolic Insights

- Glycine Conjugation: Like benzoic acid, the primary clearance route is conjugation with glycine to form 3-methoxyhippuric acid. This is a saturable pathway.
- O-Demethylation: Human cytochrome P450 enzymes have limited capacity to O-demethylate the meta-methoxy group. However, anaerobic gut bacteria (e.g., Acetobacterium woodii) can convert it to 3-hydroxybenzoic acid.[9]
- Bioaccumulation: Low potential. The compound is rapidly excreted in urine.

Experimental Protocols for Safety Assessment

For researchers utilizing this compound in drug delivery or formulation, the following self-validating protocols are recommended to establish a specific safety baseline.

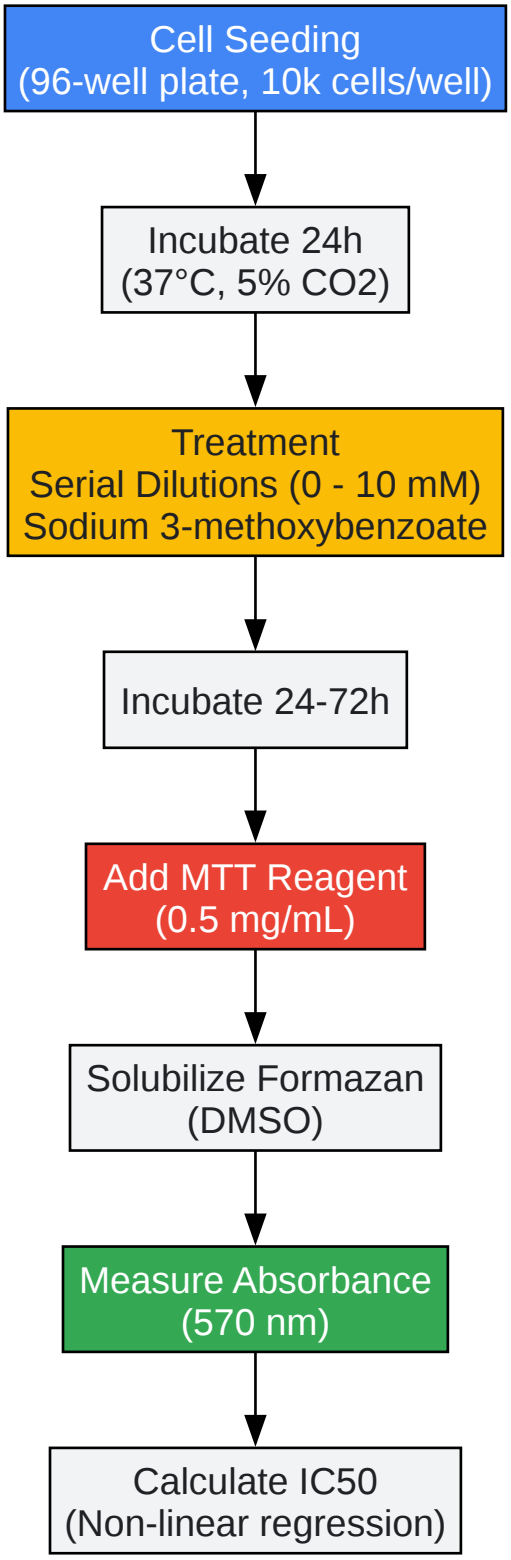
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Protocol 1: In Vitro Cytotoxicity Screening (MTT Assay)

Purpose: Determine the IC50 of **Sodium 3-methoxybenzoate** in relevant cell lines (e.g., HEK293, HepG2).

Workflow Diagram:

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Caption: Figure 2. Step-by-step workflow for determining cellular toxicity thresholds.

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Methodology:

- Preparation: Dissolve **Sodium 3-methoxybenzoate** in sterile PBS. Filter sterilize (0.22 µm).
- Controls: Positive control (Triton X-100 0.1%) and Vehicle control (PBS).
- Validation: The assay is valid only if the Z-factor > 0.5 and vehicle control viability is >90%.

Protocol 2: Bacterial Reverse Mutation (Ames) Test

Purpose: Assess mutagenic potential (OECD 471 compliant).[10] Strains:S. typhimurium TA98 (frameshift), TA100 (base-pair substitution). Metabolic Activation: Perform with and without S9 rat liver fraction. Dose Range: 5 doses up to 5000 µ g/plate . Interpretation: A positive result is defined as a dose-dependent increase in revertant colonies

2-fold over background.

Safety & Handling (MSDS Summary)

Signal Word:WARNING

Hazard Statement	Code	Precaution
Harmful if swallowed	H302	Wash hands thoroughly after handling.[7] Do not eat/drink in work area.
Causes skin irritation	H315	Wear nitrile gloves (min thickness 0.11 mm).
Causes serious eye irritation	H319	Wear safety goggles. If in eyes: Rinse cautiously for 15 min.[4]
May cause respiratory irritation	H335	Use in a fume hood or well-ventilated area.

Storage: Store at room temperature (15-25°C) in a tightly sealed container. Hygroscopic—protect from moisture. Incompatibility: Avoid strong oxidizing agents. Caution: Like sodium benzoate, avoid formulation with Vitamin C (ascorbic acid) under acidic, metal-catalyzed

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conditions to prevent theoretical benzene formation, although the methoxy substituent reduces this risk compared to the un-substituted parent.

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